

Technical Guide: Physicochemical Properties of D-Cysteinesulfenic Acid

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Compound of Interest		
Compound Name:	H-D-Ser(SOH)-OH	
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This guide provides the fundamental physicochemical properties of D-Cysteinesulfenic acid, a derivative of the amino acid D-cysteine. The nomenclature "H-D-Ser(SOH)-OH" is chemically ambiguous; "Ser" denotes serine, which lacks a sulfur atom. The "(SOH)" functional group suggests a sulfenic acid moiety, which is characteristic of a modified cysteine. Therefore, this document pertains to D-Cysteinesulfenic acid.

Molecular Formula and Weight

A clear understanding of the molecular composition is fundamental for all experimental and theoretical work. The precise molecular weight is crucial for stoichiometric calculations in chemical reactions, preparation of solutions with specific molar concentrations, and for mass spectrometry analysis.

Property	Value
Molecular Formula	C ₃ H ₇ NO ₃ S
Molecular Weight	137.16 g/mol [1][2]

Chemical Structure

The three-dimensional arrangement of atoms and chemical bonds within a molecule dictates its reactivity and interaction with other molecules.



Diagram of the chemical structure of D-Cysteinesulfenic acid.

Caption: 2D structure of D-Cysteinesulfenic acid.

Further Information

Cysteinesulfenic acid is a key intermediate in the oxidation of cysteine.[3] It plays a significant role in redox signaling and is involved in various enzymatic catalytic processes.[1][2] The sulfenic acid moiety is highly reactive and can undergo further oxidation to sulfinic acid (C₃H₇NO₄S) or sulfonic acid (C₃H₇NO₆S).[3]

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